

Analytical methods for Amicarbazone detection in environmental samples

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Compound of Interest

Compound Name: Amicarbazone

Cat. No.: B1667049

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Application Note: Analysis of Amicarbazone in Environmental Samples

Introduction

Amicarbazone is a selective triazolinone herbicide used for pre- and post-emergence control of broadleaf weeds and grasses in crops such as corn and sugarcane, as well as in turf.^[1] As a photosystem II inhibitor, its environmental fate and potential for contamination of soil and water resources are of significant concern.^{[2][3]} Accurate and sensitive analytical methods are crucial for monitoring its presence, persistence, and dissipation in various environmental matrices to ensure environmental safety and regulatory compliance.^[4] This document provides detailed protocols for the detection of **amicarbazone** and its primary metabolites in soil and water samples, primarily utilizing Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Quantitative Data Summary

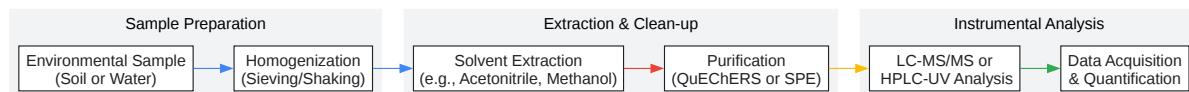
The performance of various analytical methods for **amicarbazone** and its metabolites is summarized in the table below. These methods offer high sensitivity and reliability for environmental monitoring purposes.

Analyte(s)	Environmental Matrix	Extraction & Clean-up Method	Analytical Technique	LOQ (Limit of Quantification)	Recovery (%)	RSD (%)	Reference
Amicarbazone (AMZ), Desamino-0	Soil	Modified QuEChERS	LC-MS/MS	5-10 µg/kg	84-96	≤12	[4]
Amicarbazone (DA), Isopropyl-2-hydroxy-DA-AMZ (Ipr-2-OH-DA-AMZ)	Grains (Rice, Wheat, Corn), Soybean	Modified QuEChERS	LC-MS/MS	5 µg/kg (AMZ, DA), 10 µg/kg (Ipr-2-OH-DA-AMZ)	79-118	1-12	[5][6]
AMZ and its metabolites	Corn Plant	Modified QuEChERS (GCB & C18 clean-up)	LC-MS/MS	5 µg/kg	85.1-111.0	2.3-11.0	
AMZ and its	Water, Soil, Grain	Acetonitrile Extraction	HPLC-UV	0.05 mg/kg	81-90	1.1-2.5	[7]

metabolites	n, Solid-Phase Extraction (SPE) Clean-up
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Experimental Workflows & Signaling Pathways

The general analytical workflow for detecting **amicarbazone** in environmental samples involves sample collection and preparation, followed by extraction, purification (clean-up), and instrumental analysis.



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Caption: General workflow for **Amicarbazone** analysis in environmental samples.

Experimental Protocols

Protocol 1: Determination of Amicarbazone and Metabolites in Soil by Modified QuEChERS and LC-MS/MS

This protocol is adapted from methodologies developed for the sensitive determination of **amicarbazone** and its major metabolites, DA and Ipr-2-OH-DA-AMZ, in soil.[\[4\]](#)

1. Materials and Reagents

- Solvents: Acetonitrile (MeCN), Methanol (MeOH), Formic Acid (all LC-MS grade).
- Salts: Anhydrous Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl).

- d-SPE Sorbents: Primary Secondary Amine (PSA), C18, Graphitized Carbon Black (GCB).
- Standards: Analytical standards of **Amicarbazone** (AMZ), Desamino **Amicarbazone** (DA), and Isopropyl-2-hydroxy-DA-**amicarbazone** (Ipr-2-OH-DA-AMZ).
- Equipment: High-speed centrifuge, vortex mixer, shaker, evaporator, LC-MS/MS system.

2. Sample Preparation and Extraction

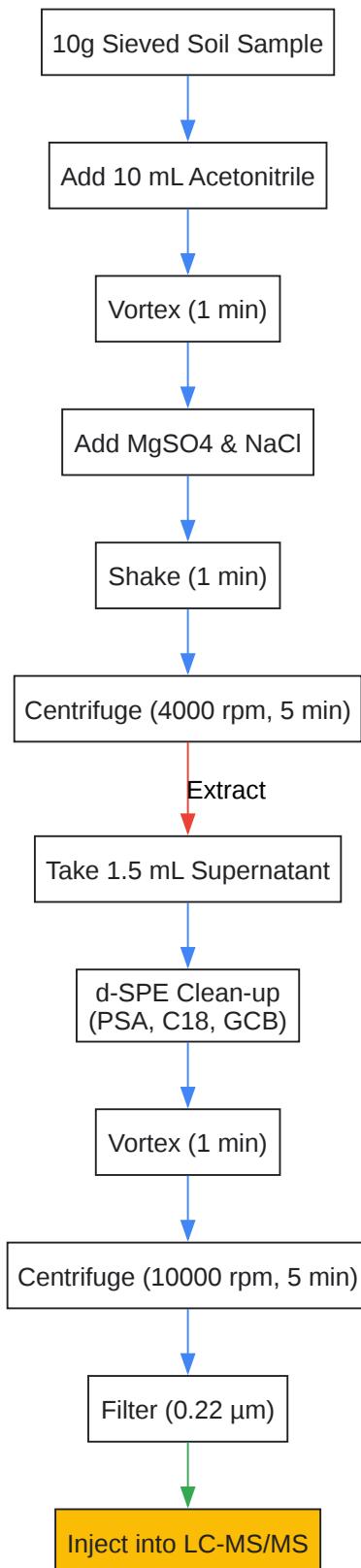
- Air-dry soil samples and sieve through a 2 mm mesh to remove debris.
- Weigh 10 g of the homogenized soil into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Vortex vigorously for 1 minute to ensure thorough mixing.
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
- Immediately cap and shake vigorously for 1 minute. This step partitions the aqueous and organic layers and drives the analytes into the acetonitrile.
- Centrifuge at 4000 rpm for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Clean-up

- Transfer a 1.5 mL aliquot of the upper acetonitrile layer into a 2 mL microcentrifuge tube.
- The tube should contain a mixture of d-SPE sorbents: 50 mg PSA, 50 mg C18, and 50 mg GCB.^[6] The PSA removes organic acids, C18 removes nonpolar interferences, and GCB removes pigments and sterols.
- Vortex the tube for 1 minute.
- Centrifuge at 10,000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 µm PTFE syringe filter into an autosampler vial for analysis.

4. LC-MS/MS Analysis

- LC Column: C18 column (e.g., Agilent EC-C18).[8]
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).[8][9]
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5-10 μ L.
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for AMZ, DA, and Ipr-2-OH-DA-AMZ for quantification and confirmation.

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Caption: Protocol workflow for **Amicarbazone** analysis in soil samples.

Protocol 2: Determination of Amicarbazone in Water by Solid-Phase Extraction (SPE) and HPLC-UV

This protocol is based on a method for determining **amicarbazone** and its metabolites in water samples using a more accessible HPLC-UV system.

1. Materials and Reagents

- Solvents: Acetonitrile (MeCN), Methanol (MeOH), Water (all HPLC grade).
- SPE Cartridges: C18 cartridges (e.g., Diapak C16).[\[7\]](#)
- Standards: Analytical standard of **Amicarbazone**.
- Equipment: SPE vacuum manifold, rotary evaporator or nitrogen evaporator, HPLC-UV system.

2. Sample Preparation and Solid-Phase Extraction (SPE)

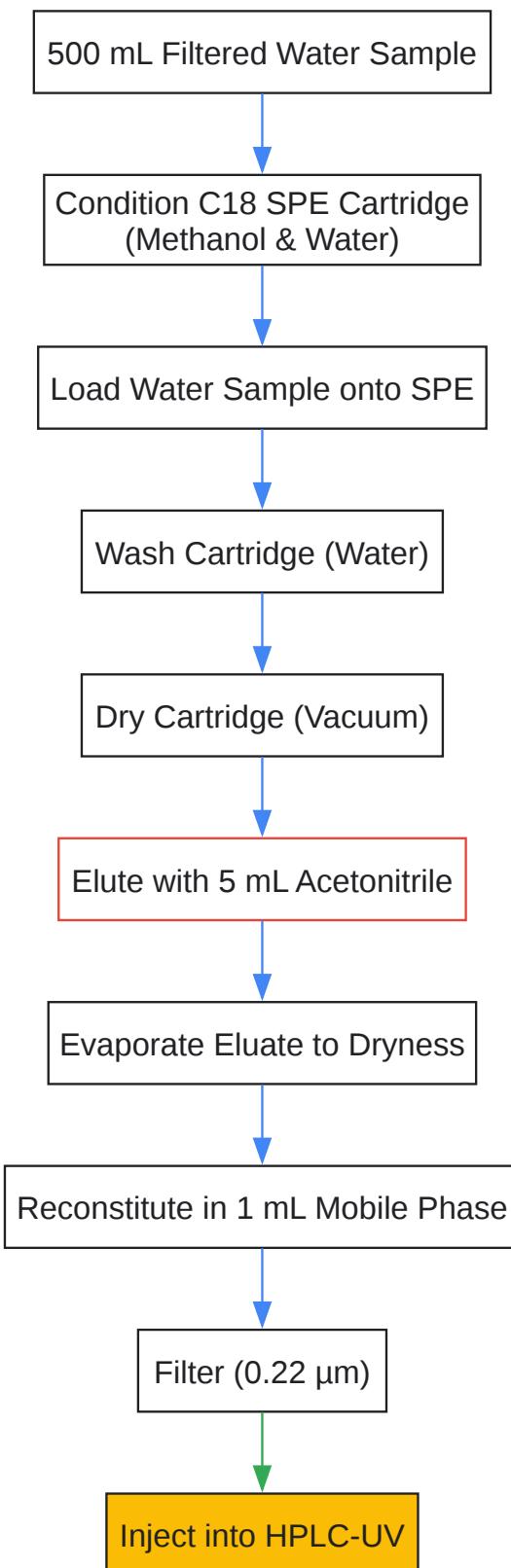
- Filter the water sample (e.g., 500 mL) through a 0.45 μ m glass fiber filter to remove suspended particles.
- Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water through it. Do not allow the cartridge to go dry.
- Load the filtered water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- After loading, wash the cartridge with 5 mL of deionized water to remove any polar impurities.
- Dry the cartridge under vacuum for 10-15 minutes.
- Elute the retained analytes by passing 5 mL of acetonitrile through the cartridge.
- Collect the eluate in a collection tube.

3. Final Sample Preparation

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase composition (e.g., acetonitrile/water mixture).
- Vortex for 30 seconds to dissolve the residue.
- Filter through a 0.22 µm syringe filter into an autosampler vial for HPLC-UV analysis.

4. HPLC-UV Analysis

- LC Column: C18 column.
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- UV Detection: Monitor at the wavelength of maximum absorbance for **Amicarbazone** (typically around 210-230 nm).
- Quantification: Use an external standard calibration curve prepared in the mobile phase.



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Caption: Protocol workflow for **Amicarbazone** analysis in water samples.

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